

Application Notes and Protocols for Studying the Properties of Xenon-134

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Compound of Interest

Compound Name: Xenon-134

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These application notes provide a detailed overview of experimental setups and protocols for investigating the nuclear properties of **Xenon-134**. The information is intended to guide researchers in designing and conducting experiments to measure key nuclear parameters, such as energy levels, transition probabilities, and lifetimes of excited states.

Nuclear Properties of Xenon-134

Xenon-134 is a stable isotope of xenon with 54 protons and 80 neutrons.^{[1][2][3][4]} Its nuclear structure provides a valuable testing ground for nuclear models. Key properties are summarized in the table below.

Table 1: General Properties of **Xenon-134**

Property	Value
Mass Number (A)	134
Atomic Number (Z)	54
Neutron Number (N)	80
Isotopic Abundance	10.4% ^[4]
Spin and Parity (Ground State)	0+ ^[2]

Experimental Techniques for Xenon-134 Studies

Several experimental techniques are employed to populate excited states in **Xenon-134** and study their properties. The primary methods covered in these notes are:

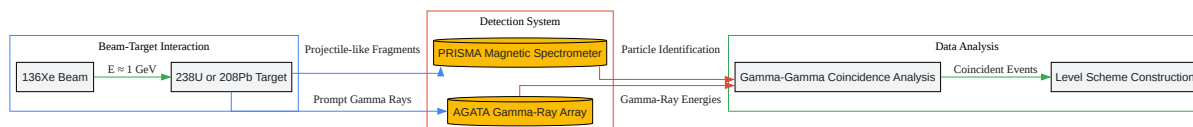
- **Multinucleon Transfer (MNT) Reactions:** To populate a wide range of excited states, including high-spin states.
- **Inelastic Neutron Scattering (INS):** To precisely measure the energies and lifetimes of low-lying excited states.
- **Doppler-Free Saturated Absorption Spectroscopy:** An atomic physics technique to probe the hyperfine structure and isotope shifts, providing information on nuclear moments.

Application Note 1: High-Spin State Spectroscopy of Xenon-134 using Multinucleon Transfer Reactions

Objective: To populate and study the high-spin state structure of **Xenon-134**.

Overview: Multinucleon transfer (MNT) reactions are a powerful tool to populate nuclei in the vicinity of the target and projectile, often reaching states with high angular momentum. By bombarding a heavy target with a Xenon-136 beam, nearby isotopes, including **Xenon-134**, can be produced with sufficient yields for detailed gamma-ray spectroscopy. The combination of a large-acceptance magnetic spectrometer for reaction product identification and a high-resolution gamma-ray array is crucial for these studies.

Experimental Workflow:



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Caption: Workflow for MNT experiment to study **Xenon-134**.

Protocol: Multinucleon Transfer Reaction and Gamma-Ray Spectroscopy

- Beam and Target:
 - A beam of ^{136}Xe ions is accelerated to an energy of approximately 1 GeV.[5]
 - The beam impinges on a thick target, typically ^{238}U or ^{208}Pb . [5]
- Detection Setup:
 - The projectile-like fragments (including ^{134}Xe) are identified and their velocity vectors measured using a large-acceptance magnetic spectrometer such as PRISMA. [5][6]
 - Prompt gamma rays emitted from the excited fragments are detected in coincidence using a high-resolution gamma-ray spectrometer like the Advanced Gamma Tracking Array (AGATA). [5][7][8][9]
- Data Acquisition:
 - Data is collected in an event-by-event mode, recording the information from both the magnetic spectrometer and the gamma-ray array with precise timing for coincidence measurements.

- Data Analysis:
 - Particle Identification: The data from the magnetic spectrometer is used to unambiguously identify the projectile-like fragments, including ^{134}Xe , based on their mass-to-charge ratio and energy.
 - Doppler Correction: The velocity information of the fragments from the spectrometer is used to perform a precise Doppler correction of the detected gamma-ray energies.[\[5\]](#)
 - Gamma-Gamma Coincidence Analysis: By gating on the identified ^{134}Xe fragments, a clean gamma-ray spectrum for this nucleus is obtained. Gamma-gamma coincidence matrices are then constructed to identify cascades of transitions and build the level scheme.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
 - Level Scheme Construction: Based on the coincidence relationships, energy sums, and intensity balances, the level scheme of ^{134}Xe is constructed, and the energies, spins, and parities of the excited states are determined.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Quantitative Data: High-Spin States in **Xenon-134**

The following table presents a selection of excited states in **Xenon-134** populated in MNT reactions. The data is compiled from the Evaluated Nuclear Structure Data File (ENSDF).[\[20\]](#)

Table 2: Selected Excited States of **Xenon-134**

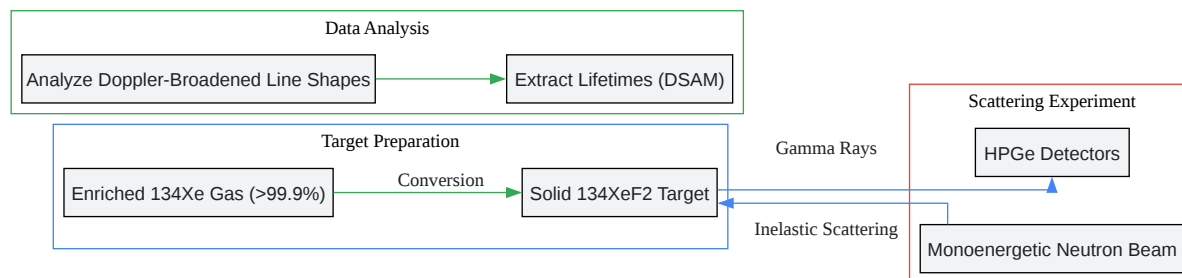
Level Energy (keV)	Spin and Parity ($J\pi$)	Half-life
847.04	2+	1.9 ps
1731.33	4+	290 ms
1965.5	7-	
2355.6	6+	
2772.3	(8+)	
3025.2	(10+)	
3882.2	(12+)	
4652.7	(14+)	
5832.0	(16+)	

Application Note 2: Lifetime Measurements of Excited States in Xenon-134 using Inelastic Neutron Scattering

Objective: To measure the lifetimes of low-lying excited states in **Xenon-134** using the Doppler-Shift Attenuation Method (DSAM).

Overview: Inelastic neutron scattering (INS) is an effective method for populating low-lying, low-spin states in stable nuclei. By using a monoenergetic neutron beam and detecting the de-excitation gamma rays, one can study the nuclear structure. When combined with the Doppler-Shift Attenuation Method (DSAM), the lifetimes of excited states in the femtosecond to picosecond range can be determined.

Experimental Workflow:



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Caption: Workflow for INS and DSAM experiment.

Protocol: Inelastic Neutron Scattering and DSAM

- Target Preparation:
 - Highly enriched (>99.9%) ^{134}Xe gas is procured.[19]
 - The gas is converted into a solid, stable compound, such as Xenon difluoride ($^{134}\text{XeF}_2$), to serve as the scattering sample.[19]
- Experimental Setup:
 - The solid $^{134}\text{XeF}_2$ target is placed in a monoenergetic neutron beam. The neutron energy is chosen to be above the threshold for exciting the states of interest.[21][22][23][24][25]
 - High-Purity Germanium (HPGe) detectors are placed at various angles with respect to the beam direction to detect the emitted gamma rays.[21]
- Data Acquisition:

- Gamma-ray spectra are acquired at each detector angle. The spectra will show Doppler-broadened peaks for transitions from short-lived states.
- Data Analysis (DSAM):
 - The shape of the Doppler-broadened gamma-ray peaks is analyzed as a function of the detection angle.[\[1\]](#)[\[26\]](#)[\[27\]](#)
 - The analysis involves comparing the experimental line shapes with Monte Carlo simulations that model the slowing down of the recoiling ^{134}Xe nuclei in the target material.
 - The lifetime of the excited state is a parameter in the simulation, and the best fit to the experimental line shapes determines the lifetime.[\[26\]](#)[\[27\]](#)

Quantitative Data: Lifetimes and Transition Probabilities

The following table provides the lifetime of the first 2+ state and the corresponding reduced transition probability B(E2).

Table 3: Lifetime and B(E2) Value for the First 2+ State in **Xenon-134**

Level Energy (keV)	J π	Lifetime (ps)	B(E2; 0 $^+$ \rightarrow 2 $^+$) (W.u.)
847.04	2+	1.9	38.4

Note: The B(E2) value is a measure of the collective nature of the transition.[\[10\]](#)[\[22\]](#)[\[28\]](#)

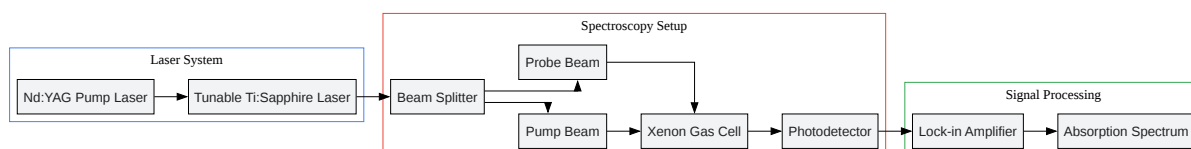
Application Note 3: Hyperfine Structure Studies of Xenon-134 using Doppler-Free Saturated Absorption Spectroscopy

Objective: To measure the isotope shift of **Xenon-134** relative to other xenon isotopes.

Overview: While **Xenon-134**, as an even-even nucleus, does not exhibit hyperfine splitting, its atomic energy levels are shifted relative to other xenon isotopes. This isotope shift provides

information about the changes in the nuclear charge radius. Doppler-free saturated absorption spectroscopy is a high-resolution laser technique that can precisely measure these small shifts.

Experimental Setup Diagram:



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Caption: Setup for Doppler-free saturated absorption spectroscopy.

Protocol: Doppler-Free Saturated Absorption Spectroscopy

- Xenon Sample:
 - A glass cell is filled with natural xenon gas at low pressure.
- Laser System:
 - A tunable, narrow-linewidth continuous-wave Ti:sapphire laser is used to excite the xenon atoms.[9]
 - The laser is pumped by a solid-state laser, such as an Nd:YAG laser.[9]
- Spectroscopy Setup:
 - The laser beam is split into a strong pump beam and a weak probe beam.
 - The two beams are sent through the xenon gas cell in a counter-propagating configuration.[9]

- The intensity of the probe beam is monitored by a photodetector.
- Data Acquisition:
 - The laser frequency is scanned across the atomic transition of interest.
 - To improve the signal-to-noise ratio, the pump beam is modulated with a mechanical chopper, and the signal from the photodetector is fed into a lock-in amplifier referenced to the chopper frequency.
- Data Analysis:
 - The output of the lock-in amplifier provides the Doppler-free absorption spectrum.
 - The positions of the absorption peaks for the different xenon isotopes are precisely measured to determine the isotope shifts.

Quantitative Data: Isotope Shifts

While specific isotope shift values for **Xenon-134** require dedicated high-resolution measurements, this technique allows for the determination of the relative positions of the atomic transitions for all stable xenon isotopes.[9] This data is crucial for understanding the changes in the nuclear charge distribution along the xenon isotopic chain.

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